

# Application Notes and Protocols: Borate Compounds as Wood Preservatives Against Fungal Decay

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Borate**

Cat. No.: **B1201080**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

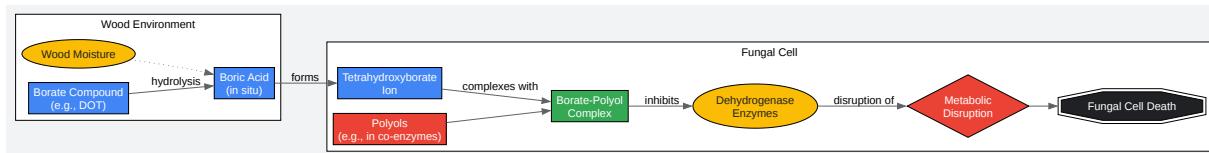
Boron-containing compounds, or **borates**, have a long history of use as effective wood preservatives due to their broad-spectrum efficacy against fungi and insects.[1][2][3] Their low mammalian toxicity and environmentally benign nature make them a favorable choice in many applications.[3][4][5] This document provides detailed application notes and experimental protocols for utilizing **borate** compounds to protect wood from fungal decay, summarizing key data and outlining methodologies for laboratory and field evaluation.

The most commonly used **borate** for wood preservation is Disodium Octaborate Tetrahydrate (DOT), which is valued for its high boron content and water solubility.[2] When applied to wood, **borate** compounds convert to boric acid.[1] The mechanism of action against fungi involves the disruption of cellular enzyme production, which is essential for nutrient extraction from the wood.[2] This action is typically rapid, killing decay fungi within a day or two.[2]

## Mechanism of Action

The fungicidal activity of **borates** is attributed to the formation of a tetrahydroxy**borate** ion, which complexes with polyols in the metabolic pathways of fungi.[1] This complexation, specifically with the cis-adjacent hydroxyl groups of the ribose sugar in nucleotide co-enzymes,

leads to indirect competitive inhibition of dehydrogenase enzymes.<sup>[6]</sup> This disruption of essential metabolic processes ultimately leads to fungal cell death.



[Click to download full resolution via product page](#)

Caption: Mechanism of **borate** toxicity in fungal cells.

## Data Presentation: Efficacy of Borate Compounds

The efficacy of **borate** treatment is dependent on the retention of the active ingredient within the wood, typically expressed as Boric Acid Equivalent (BAE) in pounds per cubic foot (pcf) or kilograms per cubic meter ( kg/m<sup>3</sup>).

| Borate Compound                        | Target Organism                  | Toxic Threshold (BAE)                | Reference |
|--|----------------------------------|--------------------------------------|-----------|
| Disodium Octaborate Tetrahydrate (DOT) | Decay Fungi                      | 0.09 pcf (1.5 kg/m <sup>3</sup> )    | [3]       |
| Disodium Octaborate Tetrahydrate (DOT) | Sapstain Fungi                   | 0.125 pcf (2.0 kg/m <sup>3</sup> )   | [3]       |
| Vapor-Boron                            | Trametes versicolor (White-rot)  | 0%–0.24%                             | [7]       |
| Vapor-Boron                            | Fomitopsis palustris (Brown-rot) | 0.26%–0.51%                          | [7]       |
| Zinc Borate                            | Decay Fungi                      | >1.5% (wt.%)                         | [8]       |
| Boric Acid                             | Fungi                            | ~0.5% (w/w) or 2.0 kg/m <sup>3</sup> | [7]       |

| Fungal Species                   | Borate Efficacy                                  | Notes  |
|----------------------------------|--|--|
| Trametes versicolor (White-rot)  | Effective  | [7]  |
| Fomitopsis palustris (Brown-rot) | Effective  | [7]  |
| Coniophora puteana (Brown-rot)   | Less effective on pine with certain formulations | [9]  |
| Soft-rot fungi                   | Less effective alone                             | Often combined with copper for improved efficacy.[3] |
| Mold fungi                       | Less effective alone                             | [3]  |

## Experimental Protocols

This protocol describes the preparation of a **borate** solution and its application to wood samples for laboratory testing.

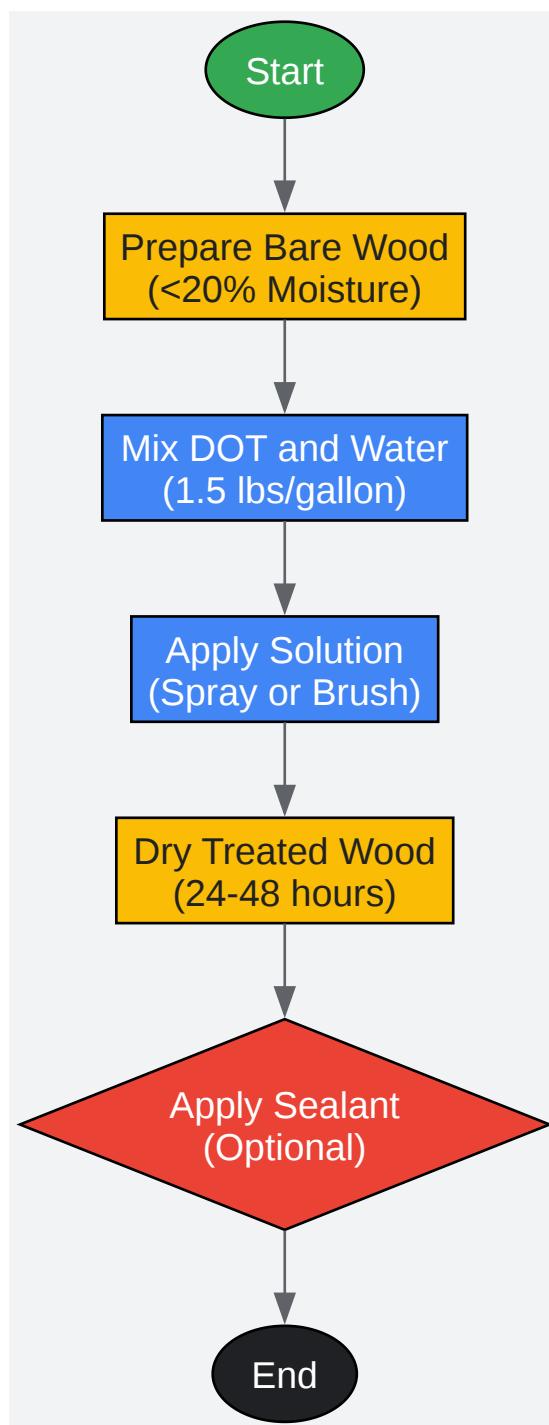
### Materials:

- Disodium Octaborate Tetrahydrate (DOT) (e.g., Tim-bor® Professional)
- Distilled water
- Wood samples (e.g., Southern Yellow Pine, Douglas Fir), cut to desired dimensions
- Beaker or mixing vessel
- Stir plate and magnetic stir bar
- Balance
- Drying oven
- Moisture meter
- Garden pump sprayer or brush

#### Procedure:

- Wood Preparation: Ensure wood samples are bare, with no prior coatings or finishes.[\[10\]](#)[\[11\]](#)  
The wood moisture content should be below 20%.[\[10\]](#)
- Solution Preparation:
  - Weigh the desired amount of DOT powder. A common ratio is 1.5 lbs of DOT per gallon of water.[\[10\]](#)
  - Add the DOT powder to the water in a beaker with a magnetic stir bar.
  - Stir the solution until the DOT is completely dissolved.[\[10\]](#) Using warm water can expedite dissolution.[\[11\]](#)
- Application:
  - Spraying: Use a garden pump sprayer to apply the solution to all surfaces of the wood until saturated and dripping.[\[10\]](#)[\[11\]](#) Start from the bottom of the sample and work upwards.[\[11\]](#)

- Brushing: Alternatively, the solution can be applied with a brush, ensuring even coverage. [4]
- For enhanced penetration, especially in drier wood, a formulation containing glycols (e.g., Shell-Guard®) can be used.[4][11]
- Drying:
  - Allow the treated wood to dry completely. This may take 24-48 hours or longer, depending on environmental conditions.[10]
  - For applications where leaching is a concern, a sealant or topcoat should be applied after the **borate** treatment is dry.[10]



[Click to download full resolution via product page](#)

Caption: Workflow for **borate** treatment of wood.

This protocol is a standardized method for determining the efficacy of wood preservatives against decay fungi in a controlled laboratory setting.[12][13]

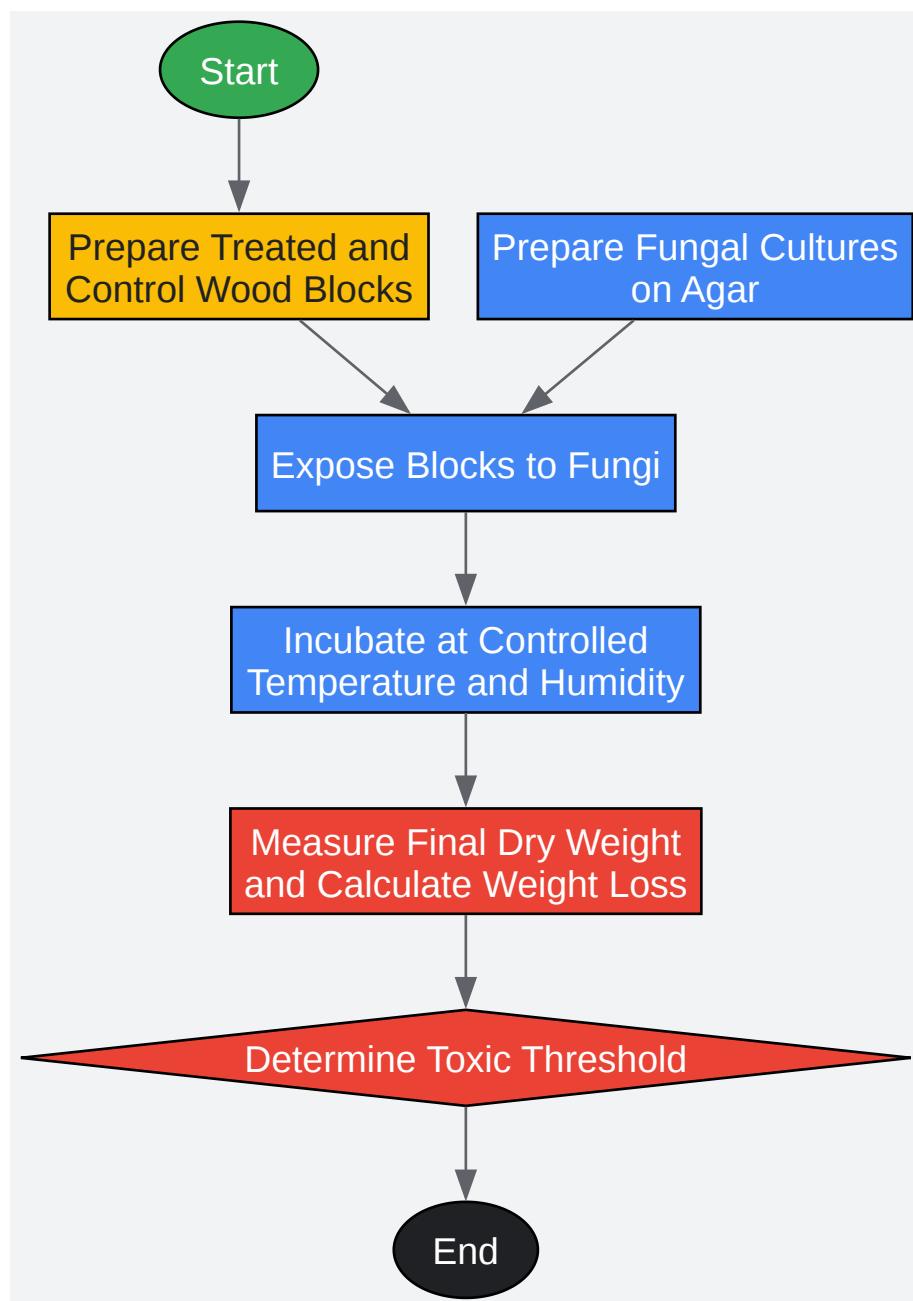
**Materials:**

- **Borate**-treated and untreated (control) wood blocks
- Cultures of decay fungi (e.g., *Trametes versicolor*, *Fomitopsis palustris*)
- Culture bottles or jars
- Malt extract agar
- Sterile soil
- Autoclave
- Incubator
- Balance (accurate to 0.01 g)

**Procedure:**

- Preparation of Test Blocks:
  - Treat wood blocks according to Protocol 1 with varying concentrations of **borate** solution to determine the toxic threshold.
  - Condition the blocks to a constant weight and record the initial dry weight.
- Culture Preparation:
  - Prepare malt extract agar and sterilize in culture bottles.
  - Inoculate the agar with the desired test fungus and incubate until the mycelium covers the surface.
- Exposure:
  - Sterilize the treated and untreated wood blocks.
  - Place the sterile blocks in the culture bottles in direct contact with the fungal mycelium.

- Incubation:
  - Incubate the bottles at a controlled temperature (e.g., 27°C) and high relative humidity (e.g., 80%) for a specified period (e.g., 12 weeks).[8][14]
- Evaluation:
  - At the end of the incubation period, remove the blocks from the culture bottles.
  - Carefully remove any adhering mycelium.[12]
  - Oven-dry the blocks to a constant weight and record the final dry weight.
  - Calculate the percentage of weight loss for each block.
  - The toxic threshold is the lowest **borate** retention that prevents significant weight loss.



[Click to download full resolution via product page](#)

Caption: Workflow for the agar-block decay test.

**Borates** are water-soluble and can leach from wood exposed to moisture.[5][15][16] This protocol outlines a method to assess the leachability of **borate** treatments.

Materials:

- **Borate**-treated wood blocks

- Large container for submersion
- Distilled water
- Shaker or magnetic stirrer
- Inductively Coupled Plasma (ICP) spectrometer or other boron analysis equipment

Procedure:

- Sample Preparation:
  - Treat wood blocks with a known concentration of **borate** and record the initial boron content.
- Leaching Procedure:
  - Submerge the treated blocks in a known volume of distilled water.
  - Agitate the water continuously for a set period (e.g., 24 hours).
  - At specified time intervals, collect a sample of the leachate (water).
  - Replace the leachate with fresh distilled water to maintain a concentration gradient.
- Analysis:
  - Analyze the boron concentration in the collected leachate samples using ICP or a similar method.
  - After the leaching period, determine the final boron content in the wood blocks.
  - Calculate the percentage of **borate** leached from the wood.

## Application Considerations

- Wood Species: The effectiveness of **borate** penetration can vary between wood species. For example, Douglas fir can be difficult to pressure treat.[\[17\]](#)

- Moisture Content: **Borates** diffuse more effectively in wood with higher moisture content.[1] [4]
- Application Method: Pressure impregnation provides the deepest penetration.[1] Dip-diffusion and topical applications are also used, with varying levels of penetration.[1]
- Leaching: In applications where the wood will be exposed to rain or ground contact, **borate**-treated wood should be protected with a water-resistant coating, or a less soluble form of **borate**, such as zinc **borate**, should be used.[5][15][18]
- Combined Treatments: For protection against a broader range of organisms, particularly soft-rot fungi, **borates** can be combined with other preservatives like copper compounds.[3]

## Conclusion

**Borate** compounds are versatile and effective wood preservatives against a wide range of decay fungi. Their low toxicity and ease of application make them a valuable tool for wood protection. By following standardized protocols for application and testing, researchers can accurately evaluate the efficacy of **borate** treatments and develop new and improved wood preservation strategies.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Borate Wood Preservation | AMERICAN BORATE COMPANY [americanborate.com]
- 2. How Borates Protect Wood - Perma Chink Systems [permachink.com]
- 3. static1.squarespace.com [static1.squarespace.com]
- 4. Using Borates to Preserve Flood Damaged Building Materials | NC HPO [hpo.nc.gov]
- 5. woodpreservation.ca [woodpreservation.ca]
- 6. researchgate.net [researchgate.net]

- 7. researchgate.net [researchgate.net]
- 8. Performance of zinc borate-treated oriented structural straw board against mold fungi, decay fungi, and termites – A preliminary trial :: BioResources [bioresources.cnr.ncsu.edu]
- 9. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 10. weatherall.com [weatherall.com]
- 11. How to Apply Borate Treatments - Perma Chink Systems [permachink.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. mtu.edu [mtu.edu]
- 15. Borate – Allweather Wood [allweatherwood.com]
- 16. Reducing leaching of boron-based wood preservatives - a review of research - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. maritime.org [maritime.org]
- 18. fpl.fs.usda.gov [fpl.fs.usda.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Borate Compounds as Wood Preservatives Against Fungal Decay]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1201080#borate-compounds-as-wood-preservatives-against-fungal-decay>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)